

Procion Golden Yellow H-R: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Golden Yellow

CAS No.: 49625-21-0

Cat. No.: B15722203

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Procion **Golden Yellow** H-R, also known by its Colour Index name C.I. Reactive Orange 12, is a synthetic monoazo reactive dye.^[1] Reactive dyes are a class of colored organic compounds that form a covalent bond with the substrate they are coloring, leading to high wash fastness. Procion **Golden Yellow** H-R is primarily used in the textile industry for dyeing cellulosic fibers such as cotton, linen, and viscose, as well as silk and nylon.^[1] Its chemical structure features a triazine ring, which is the reactive group that forms a covalent bond with the hydroxyl or amino groups of the fibers. This guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and experimental applications of Procion **Golden Yellow** H-R.

Chemical Structure and Identification

Procion **Golden Yellow** H-R is a complex organic molecule. Its structure is characterized by an azo linkage (-N=N-) which is responsible for its color, and a reactive dichlorotriazinyl group that enables it to bind covalently to fibers.

Synonyms: C.I. Reactive Orange 12, Reactive **Golden Yellow** H-R[1] CAS Number: 35642-64-9[1] Molecular Formula: $C_{21}H_{14}ClN_8Na_3O_{10}S_3$ [1]

Physicochemical Properties

A summary of the key physicochemical properties of Procion **Golden Yellow** H-R is presented in the table below. This data is essential for understanding the dye's behavior in various applications.

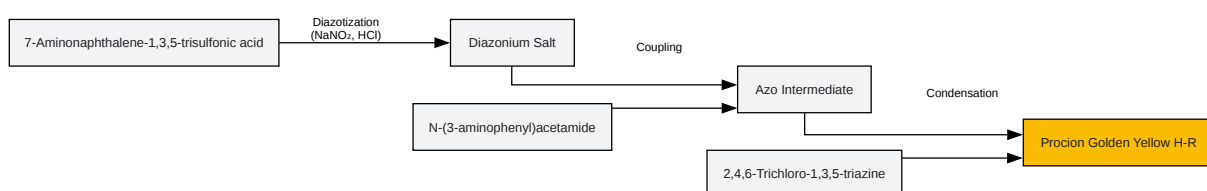
Property	Value	Reference
Molecular Weight	739.00 g/mol	[1]
Appearance	Yellow-brown powder	[1]
λ_{max} (Absorption Maximum)	420 nm	
Solubility in Water (20°C)	100 g/L	[1]
Solubility in Water (50°C)	200 g/L	[1]

Note: The molar extinction coefficient for Procion **Golden Yellow** H-R is not readily available in publicly accessible literature.

Synthesis of Procion Golden Yellow H-R

The synthesis of Procion **Golden Yellow** H-R is a multi-step process involving diazotization, coupling, and condensation reactions.

Synthesis Pathway



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of Procion **Golden Yellow** H-R.

Experimental Protocol: Synthesis

The following is a generalized laboratory-scale protocol for the synthesis of Procion **Golden Yellow** H-R.

Materials:

- 7-Aminonaphthalene-1,3,5-trisulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- N-(3-aminophenyl)acetamide
- 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride)
- Sodium carbonate (Na_2CO_3)
- Ice
- Sodium chloride (NaCl)

Procedure:

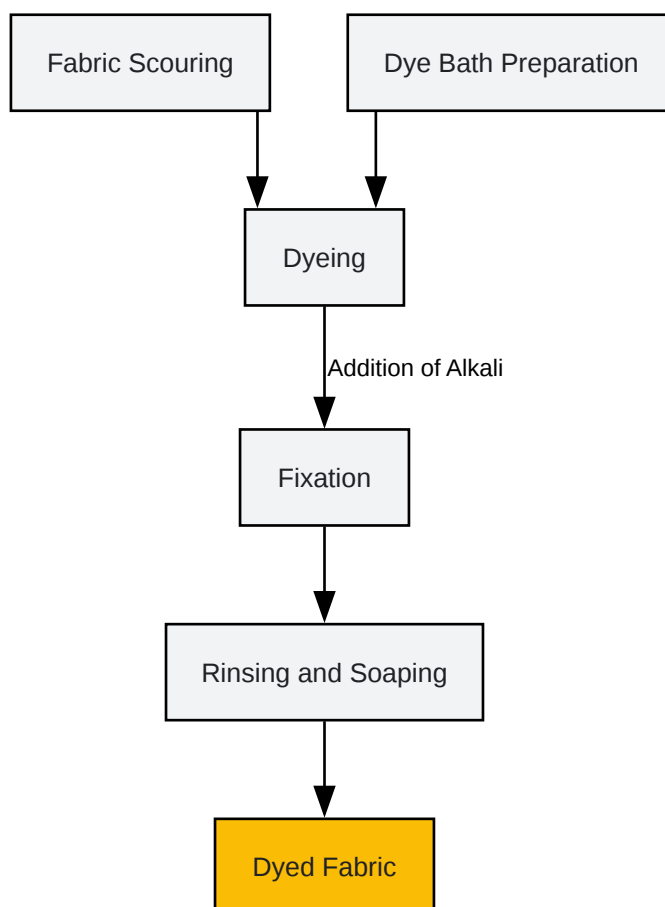
- Diazotization:
 - Dissolve a specific molar equivalent of 7-Aminonaphthalene-1,3,5-trisulfonic acid in water and cool the solution to 0-5°C in an ice bath.
 - Slowly add a solution of sodium nitrite while maintaining the temperature below 5°C.
 - Acidify the mixture with hydrochloric acid to facilitate the formation of the diazonium salt. Stir for 30-60 minutes.

- Coupling:
 - In a separate vessel, dissolve an equimolar amount of N-(3-aminophenyl)acetamide in water.
 - Slowly add the cold diazonium salt solution to the N-(3-aminophenyl)acetamide solution.
 - Maintain the pH of the reaction mixture between 4.0 and 5.0 using a sodium acetate solution and keep the temperature at 0-5°C.
 - Stir the mixture until the coupling reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Condensation:
 - In another reaction vessel, prepare a slurry of cyanuric chloride in ice-water.
 - Slowly add the solution of the azo intermediate from the previous step to the cyanuric chloride slurry.
 - Maintain the temperature at 0-5°C and the pH between 6.0 and 7.0 by the gradual addition of a sodium carbonate solution.
 - Allow the reaction to proceed for several hours until the condensation is complete (monitored by TLC).
- Isolation and Purification:
 - Once the reaction is complete, the dye is precipitated from the solution by the addition of sodium chloride (salting out).
 - The precipitated dye is collected by filtration and washed with a saturated sodium chloride solution.
 - The product is then dried under vacuum. Further purification can be achieved by recrystallization.

Experimental Applications: Textile Dyeing

Procion **Golden Yellow** H-R is widely used for dyeing cellulosic fibers. The following protocol is a typical procedure for dyeing cotton fabric.

Experimental Workflow: Cotton Dyeing



[Click to download full resolution via product page](#)

Caption: General workflow for dyeing cotton with Procion **Golden Yellow** H-R.

Experimental Protocol: Dyeing of Cotton Fabric

Materials:

- Procion **Golden Yellow** H-R dye
- Cotton fabric

- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3) or Sodium hydroxide (NaOH)
- Non-ionic detergent
- Water

Procedure:

- Fabric Preparation (Scouring):
 - Wash the cotton fabric with a non-ionic detergent in hot water to remove any impurities, such as oils, waxes, and starches.
 - Rinse the fabric thoroughly with water and allow it to remain damp before dyeing.
- Dye Bath Preparation:
 - Prepare a dye bath with a specific liquor ratio (e.g., 1:20, fabric weight to water volume).
 - Dissolve the required amount of Procion **Golden Yellow** H-R dye in a small amount of warm water and then add it to the dye bath.
 - Add a calculated amount of an electrolyte, such as sodium chloride or Glauber's salt, to the dye bath. The electrolyte helps in the exhaustion of the dye onto the fabric.
- Dyeing:
 - Immerse the scoured, damp cotton fabric in the dye bath.
 - Raise the temperature of the dye bath to the recommended dyeing temperature (typically 40-60°C for this type of reactive dye).
 - Run the dyeing process for a specific duration (e.g., 30-60 minutes) with occasional stirring to ensure even dyeing.
- Fixation:

- After the initial dyeing period, add a pre-dissolved alkali, such as sodium carbonate or sodium hydroxide, to the dye bath. The alkali raises the pH of the dye bath, which catalyzes the covalent reaction between the dye and the cotton fiber.
- Continue the dyeing for another 30-60 minutes to ensure complete fixation of the dye.
- Rinsing and Soaping:
 - After dyeing, remove the fabric from the dye bath and rinse it with cold water to remove unfixed dye.
 - Perform a soaping treatment by washing the dyed fabric in a hot solution containing a non-ionic detergent. This step is crucial to remove any loosely bound dye and improve the wash fastness of the dyeing.
 - Rinse the fabric thoroughly with hot and then cold water until the water runs clear.
 - Dry the dyed fabric.

Conclusion

Procion **Golden Yellow** H-R is a valuable reactive dye with significant applications in the textile industry. Its ability to form covalent bonds with fibers results in dyeings with high fastness properties. The information provided in this technical guide, including its chemical structure, physicochemical properties, and detailed experimental protocols for synthesis and application, serves as a comprehensive resource for researchers and professionals in the fields of chemistry, materials science, and textile technology. Further research could focus on the development of more environmentally friendly synthesis and dyeing processes, as well as exploring potential applications of this dye in other scientific and technological domains.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Procion Golden Yellow H-R: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15722203/docs#procion-golden-yellow-h-r-a-comprehensive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)